

# Application Notes and Protocols for the Analysis of Inpyrfluxam Residues in Soil

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## Compound of Interest

Compound Name: *Inpyrfluxam*

Cat. No.: *B6594776*

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## Introduction

**Inpyrfluxam** is a succinate dehydrogenase inhibitor (SDHI) fungicide used to control a range of fungal diseases on various crops.<sup>[1]</sup> Its presence and persistence in soil are of environmental interest, necessitating sensitive and reliable analytical methods for the detection of its residues. These application notes provide detailed protocols for the determination of **Inpyrfluxam** (also referred to as S-2399) and its primary metabolites in soil matrices. The primary method detailed is based on the Valent Method RM-50S, which utilizes liquid chromatography with tandem mass spectrometry (LC-MS/MS). An alternative QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach is also discussed.

## Principle

The primary analytical method involves the extraction of **Inpyrfluxam** and its metabolites from soil samples using an acidified acetone/water solution. The extracts undergo a series of clean-up steps, including partitioning and solid-phase extraction (SPE), to remove interfering matrix components. The final determination and quantification are performed by high-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS), which offers high selectivity and sensitivity.

## Data Summary

The following table summarizes the quantitative performance data for the validated analytical method for **Inpyrfluxam** and its metabolites in soil.

Analyte	Fortification Level (mg/kg)	Mean Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantification (LOQ) (mg/kg)	Limit of Detection (LOD) (mg/kg)	Reference
Inpyrfluxam (S-2399)	0.01	70-120	≤20	0.01	0.005	[2]
Inpyrfluxam (S-2399)	0.10	70-120	≤20	0.01	0.005	[2]
3'-OH-S-2840	0.01	70-120	≤20	0.01	0.005	[2]
3'-OH-S-2840	0.10	70-120	≤20	0.01	0.005	[2]
1'-COOH-S-2840-A	0.01	70-120	≤20	0.01	0.005	[2]
1'-COOH-S-2840-A	0.10	70-120	≤20	0.01	0.005	[2]
1'-COOH-S-2840-B	0.01	70-120	≤20	0.01	0.005	[2]
1'-COOH-S-2840-B	0.10	70-120	≤20	0.01	0.005	[2]

## Experimental Protocols

### Method 1: Valent Method RM-50S (LC-MS/MS)

This protocol is a detailed description of the validated method for the determination of **Inpyrfluxam** and its metabolites in soil.

#### 1. Sample Preparation and Extraction

- Weigh  $10.0 \pm 0.1$  g of soil into a 50-mL polypropylene centrifuge tube.[3]

- For fortified samples, add the appropriate amount of fortification solution to the sample.
- Add 25.0 mL of an acetone/water (4/1, v/v) solution to the centrifuge tube.[3]
- Shake the tube on a reciprocating shaker for 30 minutes.[3]
- Centrifuge the sample for 5 minutes at 2000 rpm to separate the solids from the extraction solvent.[3]
- Decant the extract into a 100-mL graduated cylinder.
- Repeat the extraction process with a solution of acetone and 0.5 M hydrochloric acid.[4]
- Combine the extracts for further processing.

## 2. Clean-up

- Buffer the soil extracts with 0.5 M sodium acetate.[4]
- Perform a liquid-liquid partition with dichloromethane.
- Evaporate the dichloromethane extract to dryness using a nitrogen evaporator with a water bath set to <40°C.[3]
- The residue can then be taken through solid-phase extraction (SPE) for further cleanup.[4]
- Elute the SPE cartridge with methanol.[4]
- Re-dissolve the final residue in an appropriate volume of an internal standard solution (e.g., 2.00 mL of 1 µg/mL IS-1 solution).[3]
- Transfer a portion of the final extract to a 2-mL HPLC autosampler vial for analysis.[3]

## 3. LC-MS/MS Analysis

- Instrumentation: An Agilent 1260 Binary Pump HPLC system coupled to an Applied Biosystems API 4000 mass spectrometer with an electrospray ionization (ESI) source is a suitable configuration.[5]

- Mobile Phase A: 5 mM Ammonium Acetate in Water.[3]
- Mobile Phase B: 5 mM Ammonium Acetate in Methanol.[3]
- Analysis: After conditioning the instrument, analyze the samples with calibration standards interspersed within the sequence.[3]

## Method 2: QuEChERS Approach

The QuEChERS method offers a more streamlined extraction and clean-up process.

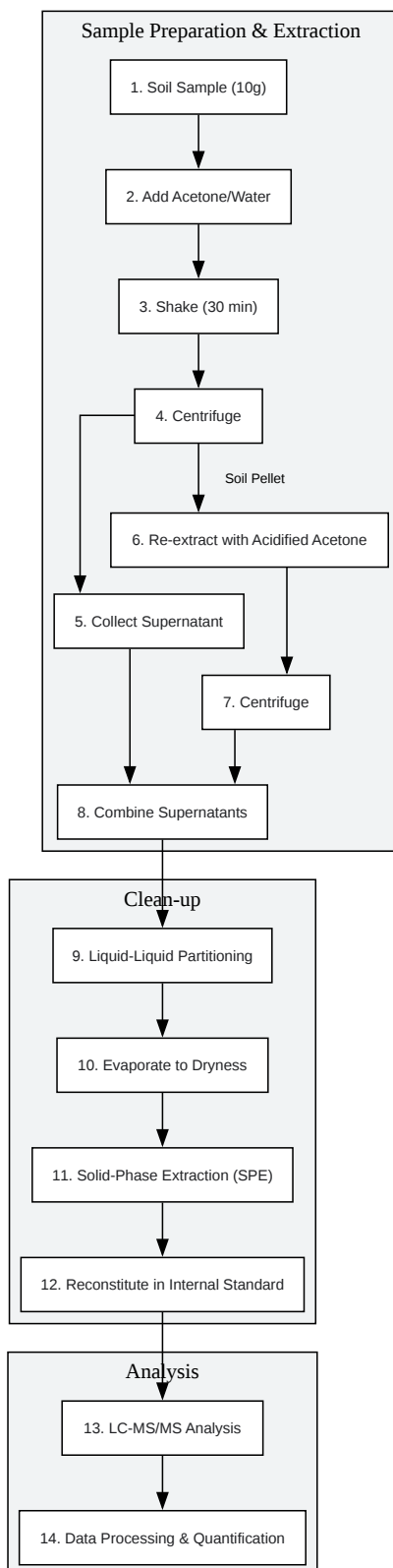
### 1. Sample Extraction

- Weigh 10 g of soil with a known water content into a 50 mL centrifuge tube. For dry soil, use 3 g and add 7 mL of water, allowing it to hydrate for 30 minutes.[6][7]
- Add 10 mL of acetonitrile to the sample.[6][7]
- Shake or vortex the sample for 5 minutes to extract the pesticides.[6][7]
- Add the contents of a QuEChERS salt pouch (e.g., containing  $\text{MgSO}_4$  and sodium acetate). [8]
- Immediately shake the tube for at least 2 minutes.[6]
- Centrifuge for 5 minutes at  $\geq 3000$  rcf.[6]

### 2. Dispersive Solid-Phase Extraction (d-SPE) Clean-up

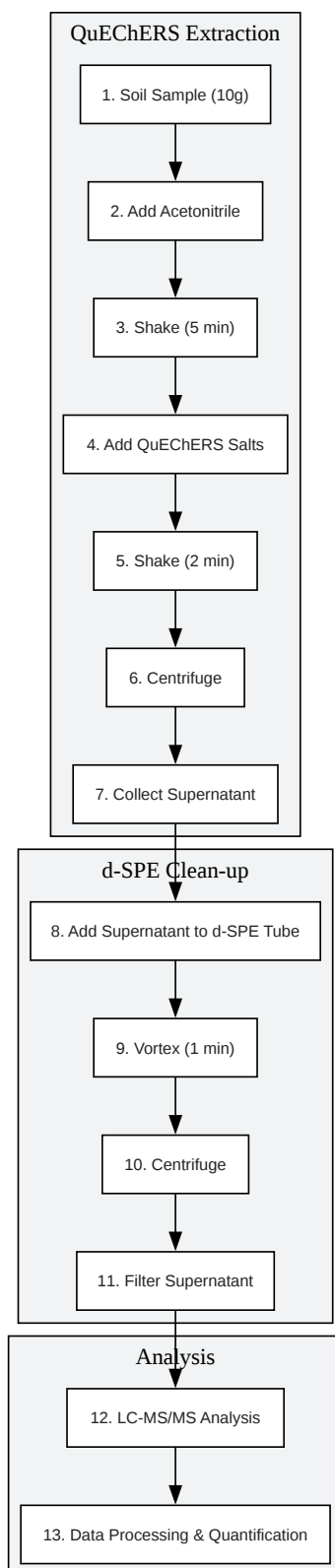
- Transfer a 1 mL aliquot of the supernatant to a 2 mL d-SPE tube containing a mixture of sorbents such as  $\text{MgSO}_4$ , PSA (primary secondary amine), and C18.[6]
- Vortex the d-SPE tube for 30 seconds to 1 minute.[7]
- Centrifuge for 2 minutes at a high rcf (e.g.,  $\geq 5000$ ). [6]
- Filter the purified supernatant through a 0.2  $\mu\text{m}$  syringe filter into an autosampler vial for LC-MS/MS analysis.[6]

## Visualizations



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Caption: Workflow for **Inpyrfluxam** residue analysis in soil.



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Caption: QuEChERS workflow for pesticide residue analysis in soil.

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